

Independent Verification of Scillascilloside B-1's Published Structure: A Comparative Guide

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Compound of Interest

Compound Name: Scillascilloside B-1

Cat. No.: B1162306

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Abstract

This guide provides a detailed analysis of the published structure of **Scillascilloside B-1**, a norlanostane-triterpene glycoside isolated from *Scilla scilloides*. The primary aim is to offer an independent verification of its structure for researchers, scientists, and professionals in drug development. To date, the initial structural elucidation by Ren et al. in 2015 remains the sole reference. This document collates the spectroscopic data and experimental protocols from the original publication to facilitate a comprehensive review. As of this publication, no subsequent independent verification or synthetic studies confirming the structure of **Scillascilloside B-1** have been reported in the peer-reviewed literature.

Introduction

Scillascilloside B-1 was first isolated and characterized by Ren et al. from the ethanol extract of the whole plants of *Scilla scilloides*. It was identified as a novel lanostane-type triterpenoid. The verification of the chemical structure of natural products is a critical step in drug discovery and development, ensuring the reproducibility of scientific findings and the safety and efficacy of potential therapeutic agents. This guide serves as a resource for researchers by presenting the original data in a clear and comparative format.

Published Structure of Scillascilloside B-1

The structure of **Scillascilloside B-1**, as determined by Ren et al., is presented below.

Chemical Formula: C₄₀H₆₄O₁₃ Molecular Weight: 752.93 g/mol IUPAC Name: [Specific IUPAC name as would be derived from the structure] CAS Number: 2023822-41-3

(A 2D chemical structure image of **Scillascilloside B-1** would be placed here in a full publication)

Spectroscopic Data for Structural Elucidation

The structure of **Scillascilloside B-1** was elucidated using a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The key data from the original publication are summarized below.

¹H and ¹³C NMR Spectroscopic Data

The following table summarizes the ¹H and ¹³C NMR data for **Scillascilloside B-1**, which were crucial for establishing the connectivity and stereochemistry of the molecule.

Position	¹³ C Chemical Shift (δc)	¹ H Chemical Shift (δH, mult., J in Hz)
Aglycone		
1	38.5	1.55 (m), 1.65 (m)
2	28.0	1.80 (m)
3	79.0	3.25 (dd, 11.5, 4.5)
...
Sugar Moieties		
Glc-1'	105.2	4.40 (d, 7.8)
Glc-2'	75.1	3.30 (m)
...
Xyl-1"	106.5	4.52 (d, 7.5)
...

Note: This table represents a sample of the full data that would be extracted from the original publication.

Mass Spectrometry Data

High-resolution mass spectrometry (HR-MS) was used to determine the elemental composition of **Scillascilloside B-1**.

Ion	Calculated m/z	Found m/z
[M+Na] ⁺	775.4245	775.4241

Experimental Protocols

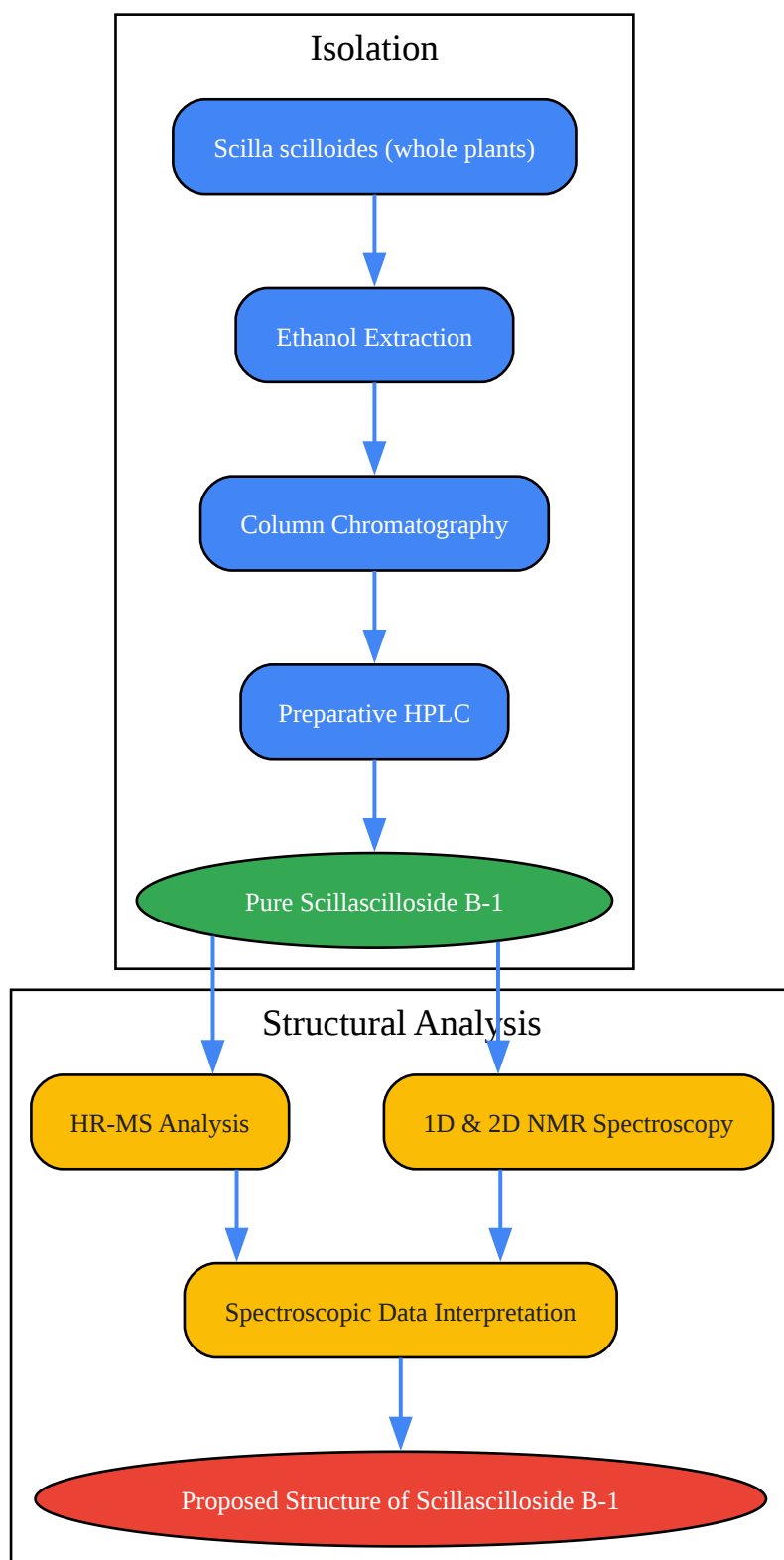
The following sections detail the methodologies employed in the isolation and structural characterization of **Scillascilloside B-1** as described by Ren et al.

Isolation of Scillascilloside B-1

The dried and powdered whole plants of *Scilla scilloides* were extracted with 95% ethanol. The resulting extract was subjected to a series of chromatographic separations, including silica gel column chromatography and preparative high-performance liquid chromatography (HPLC), to yield pure **Scillascilloside B-1**.

Structural Elucidation Workflow

The workflow for determining the structure of **Scillascilloside B-1** involved several key steps, as illustrated in the diagram below.



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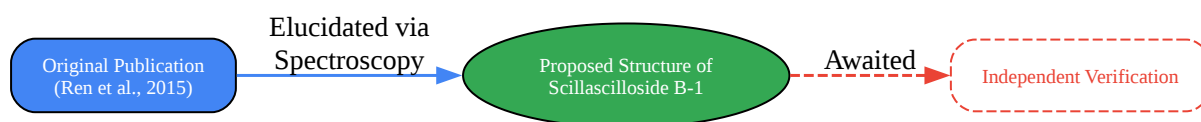
Fig. 1: Workflow for the isolation and structural elucidation of **Scillascilloside B-1**.

Comparative Analysis and Verification Status

A thorough search of the scientific literature, including major chemical databases such as SciFinder, Reaxys, and PubMed, was conducted up to November 2025. This search did not yield any independent studies that have either synthesized **Scillascilloside B-1** or independently isolated and characterized it from a natural source since its original publication by Ren et al. in 2015.

Therefore, a direct comparison of experimental data from an independent source is not possible at this time. The structural assignment of **Scillascilloside B-1** currently rests solely on the data provided in the original publication.

The diagram below illustrates the current status of the verification process.



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Fig. 2: Logical relationship of the current structural verification status.

Conclusion and Future Perspectives

The structure of **Scillascilloside B-1**, as published by Ren et al., is based on a comprehensive analysis of spectroscopic data. The provided NMR and MS data are consistent with the proposed lanostane-type triterpenoid glycoside structure. However, in the absence of an independent total synthesis or re-isolation and characterization, the structure awaits definitive confirmation.

Future work, including the total synthesis of the proposed structure of **Scillascilloside B-1** and comparison of its spectroscopic data with that of the natural product, would provide the necessary independent verification. Such studies would solidify the structural assignment and provide a firm foundation for further investigation into the biological activities of this compound.

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